

# Technical Support Center: Storing Hydrofluoric Acid in Plastic Containers

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## Compound of Interest

Compound Name: Hydrofluoric acid

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe storage and handling of **hydrofluoric acid** (HF) in plastic containers. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the integrity of your materials and the safety of your laboratory personnel.

## Frequently Asked Questions (FAQs)

Q1: Why must **hydrofluoric acid** be stored in plastic containers instead of glass?

A1: **Hydrofluoric acid** is highly corrosive to silica-containing materials.<sup>[1][2]</sup> It will react with and dissolve glass, ceramics, and concrete.<sup>[1][3]</sup> For this reason, HF must be stored in containers made of compatible plastics such as polyethylene, polypropylene, or fluoropolymers (e.g., Teflon®).<sup>[1][3]</sup>

Q2: Which types of plastic are most suitable for storing **hydrofluoric acid**?

A2: The most commonly recommended plastics for storing **hydrofluoric acid** are:

- Polytetrafluoroethylene (PTFE/Teflon®): Offers the best chemical resistance to a wide range of HF concentrations and temperatures.<sup>[4][5][6]</sup>
- Polyethylene (PE - HDPE, LDPE): High-density polyethylene (HDPE) and low-density polyethylene (LDPE) are widely used and offer good resistance, especially at lower

concentrations and ambient temperatures.[3][7][8]

- Polypropylene (PP): Provides good chemical resistance, similar to polyethylene.[1][7]

Q3: What factors can affect the compatibility of plastic containers with **hydrofluoric acid**?

A3: Several factors influence the stability of plastic containers when storing HF:

- Concentration of HF: Higher concentrations of HF are more aggressive and may degrade plastics more rapidly.[9]
- Temperature: The chemical resistance of plastics generally decreases as the temperature increases.[10]
- Exposure Duration: Prolonged storage can lead to the gradual degradation of the plastic.
- Mechanical Stress: External stress on the container can accelerate chemical attack and may lead to environmental stress cracking.

Q4: How often should I inspect plastic containers used for storing **hydrofluoric acid**?

A4: Regular inspection is crucial for safety. It is recommended to periodically check containers for any signs of degradation, such as discoloration, crazing (fine cracks), brittleness, or swelling.[1] A specific inspection frequency should be determined based on the concentration of HF, storage temperature, and the age of the container.

Q5: What are the essential safety precautions for storing **hydrofluoric acid**?

A5: Due to its extreme toxicity and corrosivity, strict safety measures are mandatory:

- Storage Location: Store in a cool, dry, and well-ventilated area, away from incompatible materials like bases, metals, and organic compounds.[1]
- Secondary Containment: Always use a secondary containment tray or cabinet, also made of HF-compatible plastic, to contain potential leaks or spills.[3][11]
- Labeling: Ensure all containers are clearly and accurately labeled with the contents and associated hazards.[11]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (neoprene or nitrile), safety goggles, a face shield, and an acid-resistant apron when handling HF.[\[12\]](#)

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Container appears swollen or deformed.	- Chemical absorption by the plastic. - Internal pressure buildup from a chemical reaction (e.g., contamination).	1. Do not open the container. 2. Carefully move the container to a fume hood. 3. Contact your institution's Environmental Health & Safety (EHS) department for guidance on venting and disposal.
Fine cracks (crazing) or discoloration are visible on the container.	- Chemical attack and degradation of the polymer. - UV light exposure. - The container has exceeded its service life.	1. Safely transfer the HF to a new, compatible container in a fume hood. 2. Dispose of the old container as hazardous waste. 3. Review your container replacement schedule.
A leak is detected from the container.	- Puncture or physical damage. - Advanced chemical degradation leading to a breach.	1. Ensure you are wearing appropriate PPE. 2. Contain the spill using an HF-specific spill kit (do not use silica-based absorbents like sand). <sup>[1]</sup> 3. Follow your institution's emergency spill response procedures. 4. Transfer the remaining acid to a new container. 5. Dispose of the damaged container and cleanup materials as hazardous waste.
The container cap is difficult to open or appears damaged.	- HF vapors may have corroded the threads. - The cap material is not as resistant as the container body.	1. Handle with extreme caution in a fume hood. 2. If the cap cannot be safely opened, consult with your EHS department. 3. Once opened, transfer the contents to a new container with a secure cap.

## Data Presentation: Chemical Compatibility of Plastics with Hydrofluoric Acid

The following tables summarize the qualitative chemical resistance of common plastics to **hydrofluoric acid**. This data is compiled from various industry sources and should be used as a general guide. It is crucial to test materials under your specific experimental conditions.

Note on Quantitative Data: Standardized quantitative data (e.g., percent change in mass, change in tensile strength) for plastics exposed to **hydrofluoric acid** is not widely published in a comparative format. The performance of a plastic is highly dependent on the specific grade of the polymer, exposure time, temperature, and concentration of the acid. Therefore, the industry standard relies on qualitative ratings. A detailed protocol for obtaining quantitative data for your specific application is provided in the "Experimental Protocols" section below.

Table 1: Chemical Resistance of Polyethylene (LDPE & HDPE)

Chemical	Concentration	Temperature (°C)	LDPE Resistance	HDPE Resistance
Hydrofluoric Acid	40%	20	Satisfactory	Satisfactory
	60	Satisfactory		
Hydrofluoric Acid	48%	20-50	Little to no damage after 30 days	Little to no damage after 30 days
Hydrofluoric Acid	60%	20	Satisfactory	Satisfactory
	60	Limited		

Data sourced from various chemical resistance charts. Ratings like "Satisfactory" and "Limited" are common qualitative descriptors.[\[10\]](#)

Table 2: Chemical Resistance of Polypropylene (PP)

Chemical	Concentration	Temperature (°C)	PP Resistance
Hydrofluoric Acid	30%	60	Recommended
Hydrofluoric Acid	40%	20	Excellent
Hydrofluoric Acid	60%	20	Excellent
40	Excellent		
Hydrofluoric Acid	70%	40	Recommended

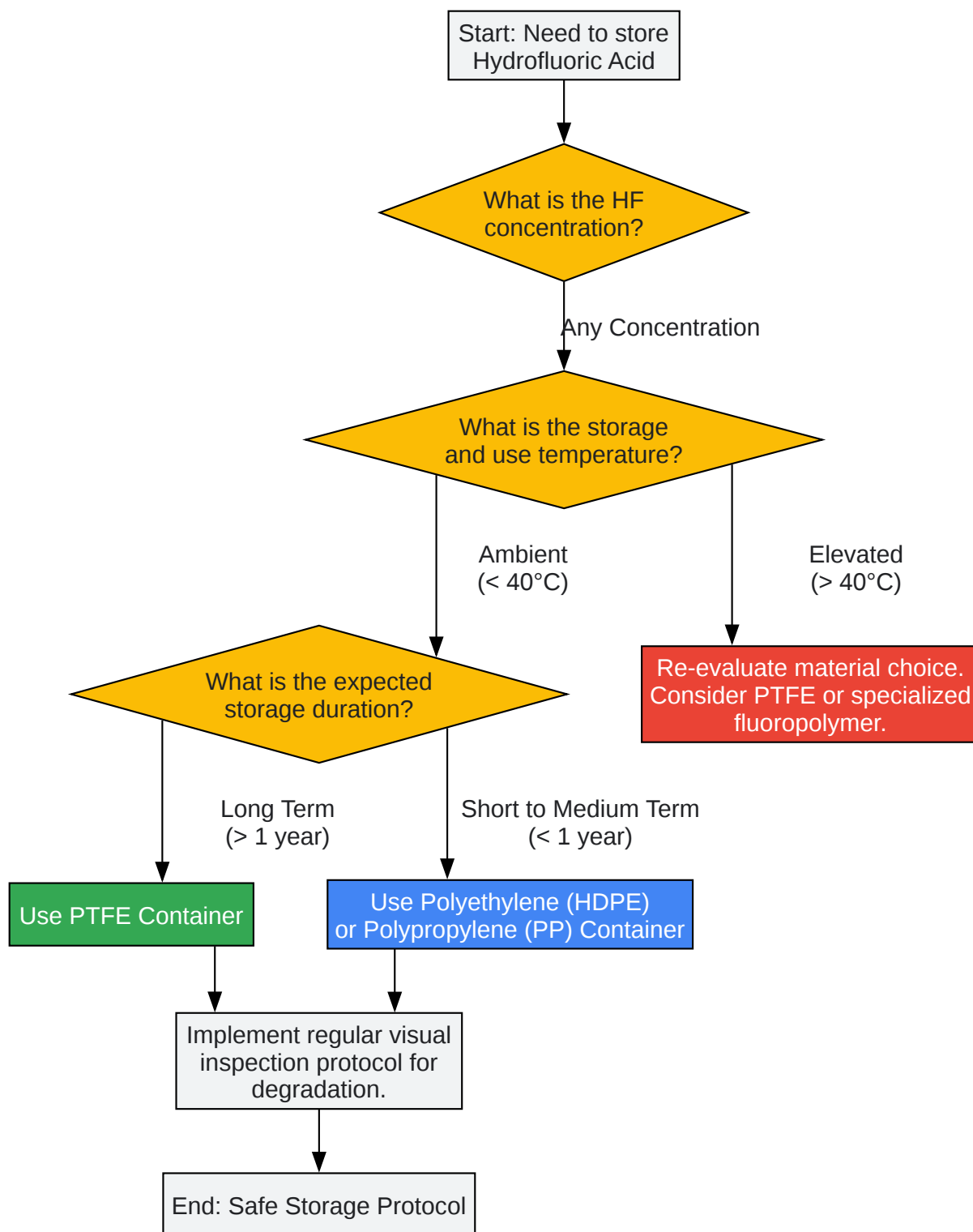
Data sourced from various chemical resistance charts. Ratings like "Excellent" and "Recommended" are common qualitative descriptors.[\[13\]](#)

Table 3: Chemical Resistance of PTFE (Teflon®)

Chemical	Concentration	Temperature (°C)	PTFE Resistance
Hydrofluoric Acid	20%	20	Excellent
Hydrofluoric Acid	50%	20	Excellent
Hydrofluoric Acid	75%	20	Excellent
Hydrofluoric Acid	100%	20	Excellent

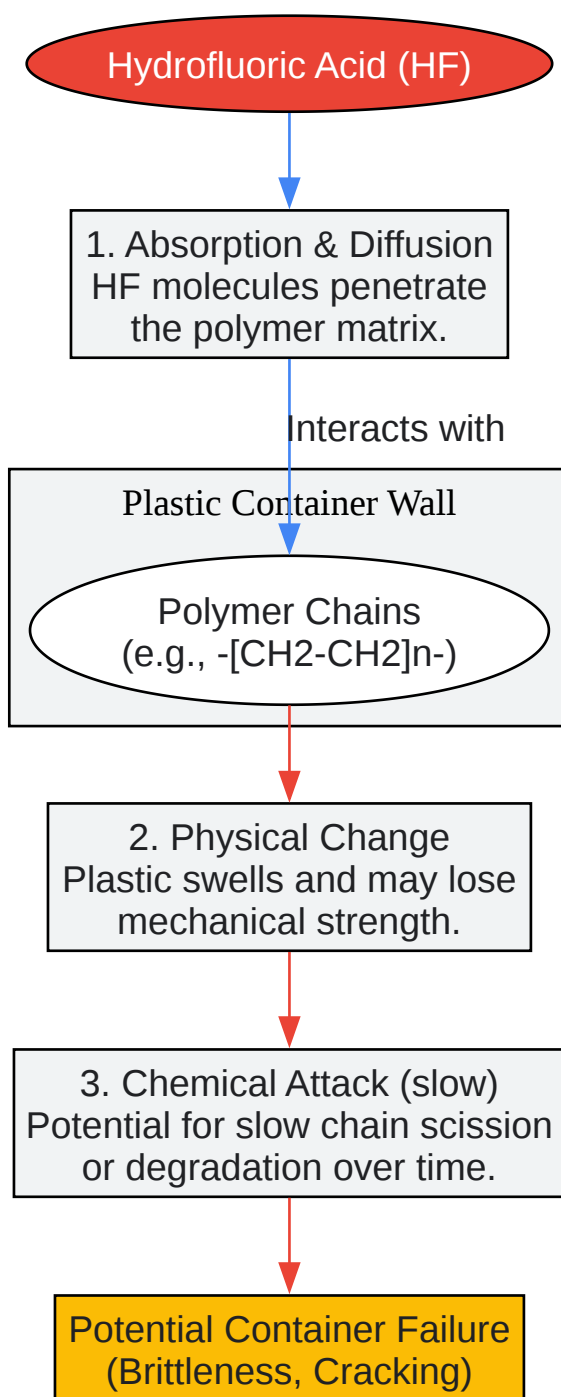
PTFE is generally considered to have excellent resistance to all concentrations of HF at ambient temperatures.

## Mandatory Visualization



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Decision workflow for selecting a suitable plastic container for HF storage.



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Simplified mechanism of **hydrofluoric acid** interaction with polymer chains.

## Experimental Protocols

Protocol: Evaluating the Chemical Resistance of Plastics to **Hydrofluoric Acid** (Based on ASTM D543)

This protocol outlines a standardized method for testing the resistance of plastic materials to **hydrofluoric acid**. It is designed to provide quantitative data on changes in the physical and mechanical properties of the plastic.

1. Objective: To quantify the effect of **hydrofluoric acid** on specific plastic materials by measuring changes in weight, dimensions, and tensile strength after a defined exposure period.

2. Materials and Equipment:

- Test specimens of the plastic material (e.g., HDPE, PP, PTFE) of standardized dimensions (e.g., tensile bars as per ASTM D638).
- **Hydrofluoric acid** solution of the desired concentration.
- Immersion tanks with lids, made of a material known to be inert to HF (e.g., a larger PTFE tank).
- Analytical balance (accurate to 0.1 mg).
- Calipers or micrometer.
- Tensile testing machine (e.g., Instron).
- Fume hood.
- Appropriate PPE (HF-rated gloves, apron, face shield, goggles).
- Calcium gluconate gel for emergency first aid.

3. Methodology:

Part A: Immersion Procedure

- Initial Measurements: For each test specimen, measure and record the following baseline data:
  - Weight (to the nearest 0.1 mg).

- Dimensions: thickness, width, and length (to the nearest 0.025 mm).
- Appearance: color, surface texture, and any imperfections.
- Control Group: Retain a set of control specimens (at least 5) that will not be immersed.
- Immersion:
  - Inside a certified fume hood, place the test specimens in the immersion tank. Ensure they are fully submerged and not in contact with each other.
  - Carefully pour the **hydrofluoric acid** solution into the tank to cover the specimens completely.
  - Secure the lid on the tank to minimize evaporation and vapor exposure.
  - Maintain the tank at a constant, controlled temperature (e.g.,  $23^{\circ}\text{C} \pm 2^{\circ}\text{C}$ ) for the specified test duration (e.g., 7 days, 30 days).

#### Part B: Post-Immersion Analysis

- Removal and Cleaning:
  - After the immersion period, carefully remove the specimens from the acid inside the fume hood.
  - Rinse the specimens with deionized water and gently pat them dry with a lint-free cloth.
- Final Measurements:
  - Allow the specimens to equilibrate to room temperature.
  - Measure and record the final weight, dimensions, and appearance, following the same procedure as the initial measurements.
- Calculation of Changes:
  - Percent Weight Change:  $[(\text{Final Weight} - \text{Initial Weight}) / \text{Initial Weight}] * 100$

- Percent Dimensional Change:  $[(\text{Final Dimension} - \text{Initial Dimension}) / \text{Initial Dimension}] * 100$  (calculate for length, width, and thickness).

#### Part C: Mechanical Properties Testing

- Tensile Testing:
  - Conduct tensile tests on both the immersed specimens and the control group specimens according to ASTM D638 standards.
  - Record the tensile strength at yield and break, and the percent elongation at break for each specimen.
- Calculation of Property Retention:
  - Percent Retention of Tensile Strength:  $[(\text{Avg. Tensile Strength of Immersed Specimens}) / (\text{Avg. Tensile Strength of Control Specimens})] * 100$

4. Data Reporting: Summarize all calculated data in a table, comparing the results for different plastic types, HF concentrations, and exposure durations. Report all visual changes, such as swelling, discoloration, cracking, or crazing. This quantitative data will provide a robust basis for selecting the most appropriate container material for your specific application.

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## References

- 1. ehs.wisc.edu [ehs.wisc.edu]
- 2. Why does corrosive acid not melt its container? - BBC Science Focus Magazine [sciencefocus.com]
- 3. uab.edu [uab.edu]
- 4. lorric.com [lorric.com]

- 5. [ipolymer.com](https://www.ipolymer.com) [[ipolymer.com](https://www.ipolymer.com)]
- 6. [calpaclab.com](https://www.calpaclab.com) [[calpaclab.com](https://www.calpaclab.com)]
- 7. Why is HF acid stored in plastic bottles? - askITians [[askiitians.com](https://askiitians.com)]
- 8. Can Acids Be Stored in Plastic Containers? | Drum It Up! [[skolnik.com](https://skolnik.com)]
- 9. Hydrofluoric Acid Impact on Advanced Composite Materials [[eureka.patsnap.com](https://eureka.patsnap.com)]
- 10. [cipax.com](https://www.cipax.com) [[cipax.com](https://www.cipax.com)]
- 11. hydrofluoric\_acid\_guidelines – Environmental Health and Safety | Missouri S&T [[ehs.mst.edu](https://ehs.mst.edu)]
- 12. [d3qi0qp55mx5f5.cloudfront.net](https://d3qi0qp55mx5f5.cloudfront.net) [[d3qi0qp55mx5f5.cloudfront.net](https://d3qi0qp55mx5f5.cloudfront.net)]
- 13. [braskem.com.br](https://www.braskem.com.br) [[braskem.com.br](https://www.braskem.com.br)]
- To cite this document: BenchChem. [Technical Support Center: Storing Hydrofluoric Acid in Plastic Containers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104172#issues-with-storing-hydrofluoric-acid-in-plastic-containers>]

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